

# experimental evidence for Fermi arcs in niobium phosphide

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## Compound of Interest

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An objective comparison of experimental evidence for Fermi arcs in the Weyl semimetal **niobium phosphide** (NbP) against alternative materials.

**Niobium phosphide** (NbP) has emerged as a significant material in the study of Weyl semimetals, a class of materials exhibiting novel topological electronic properties. A key characteristic of Weyl semimetals is the presence of Fermi arcs, which are open-ended segments of a Fermi surface on the material's surface that connect the projections of bulk Weyl nodes of opposite chirality. This guide provides a comparative analysis of the experimental evidence for Fermi arcs in NbP, with a focus on data obtained from Angle-Resolved Photoemission Spectroscopy (ARPES), and contrasts it with findings in related Weyl semimetals such as Tantalum Arsenide (TaAs), Tantalum Phosphide (TaP), and Niobium Arsenide (NbAs).

## Comparison of Experimental Evidence for Fermi Arcs

The primary experimental technique for the direct visualization of Fermi arcs is Angle-Resolved Photoemission Spectroscopy (ARPES). Other techniques like Scanning Tunneling Microscopy (STM) and the analysis of quantum oscillations provide indirect but complementary evidence.

## Angle-Resolved Photoemission Spectroscopy (ARPES)

ARPES measures the kinetic energy and momentum of electrons photoemitted from a material's surface, allowing for the direct mapping of the electronic band structure and the

Fermi surface.

**Challenges in NbP:** The experimental observation of Fermi arcs in NbP has been a subject of detailed investigation. Some studies have presented clear evidence of Fermi arcs through a combination of experimental data and theoretical calculations[1]. However, other research indicates that the direct, unambiguous observation of Fermi arcs from experimental data alone can be challenging in NbP. This difficulty is attributed to two main factors: the relatively small separation of the Weyl nodes in momentum space and a Fermi level that can be located too far from the Weyl points[2].

**Comparison with other Weyl Semimetals:** In contrast, materials like TaAs, which possess a larger spin-orbit coupling, exhibit a greater separation between Weyl nodes, making the connecting Fermi arcs more readily distinguishable in ARPES measurements[3][4]. The family of transition metal monpnictides (TaAs, TaP, NbAs, NbP) provides a valuable platform for studying how the strength of spin-orbit coupling influences the properties of Fermi arcs[5][6][7].

**Surface Termination Dependence:** A crucial aspect in NbP is the strong dependence of the surface electronic structure, including the Fermi arcs, on the surface termination (Nb-terminated or P-terminated)[8][9][10]. High-resolution ARPES studies have revealed drastic differences in the Fermi surface topology between the two terminations[10]. For instance, the P-terminated surface often shows distinct "spoon" and "bow tie" shaped features associated with the surface states, which are absent on the Nb-terminated surface[8][11].

## Scanning Tunneling Microscopy (STM)

STM can probe the local density of electronic states on a surface with atomic resolution. By analyzing the quasiparticle interference (QPI) patterns that arise from the scattering of electrons off defects, information about the Fermi surface, including the presence of Fermi arcs, can be inferred. Theoretical calculations predict specific QPI patterns originating from the unique scattering wavevectors provided by the open Fermi arcs in NbP and TaAs[12][13]. These theoretical predictions serve as a guide for experimental STM studies aiming to identify the fingerprint of Fermi arcs in the QPI data.

## Quantum Oscillations

Measurements of quantum oscillations, such as the Shubnikov-de Haas and de Haas-van Alphen effects, provide information about the extremal cross-sectional areas of the Fermi

surface. While not a direct probe of Fermi arcs, the analysis of quantum oscillation data, in conjunction with theoretical band structure calculations, can be used to reconstruct the 3D Fermi surface and infer the presence and location of Weyl nodes[14][15]. Anomalous quantum oscillation signatures have also been theoretically predicted to arise from the unique connectivity of Fermi arcs to the bulk Weyl fermions[16][17].

## Quantitative Data Comparison

The following table summarizes key quantitative parameters related to the experimental observation of Fermi arcs in NbP and its comparison with TaAs.

Parameter	Niobium Phosphide (NbP)	Tantalum Arsenide (TaAs)	Experimental Technique	Reference
Weyl Node Separation (k-space)	$\sim 0.06 \text{ \AA}^{-1}$	$\sim 0.15 \text{ \AA}^{-1}$	ARPES	[3]
Observation of Fermi Arcs	Challenging, often requires comparison with theory	Clearly resolved	ARPES	[2][4]
Surface Termination Dependence	Strong (Nb- vs. P-terminated)	Observed	ARPES	[8][9][10]
QPI Signatures of Fermi Arcs	Theoretically predicted	Theoretically predicted and experimentally studied	STM, Theory	[12][13]
Fermi Surface Topology	Complex, with both trivial and topological surface states	Complex, with both trivial and topological surface states	ARPES	[5][11]

## Experimental Protocols

### Angle-Resolved Photoemission Spectroscopy (ARPES)

A typical ARPES experiment for investigating Fermi arcs in Weyl semimetals involves the following steps:

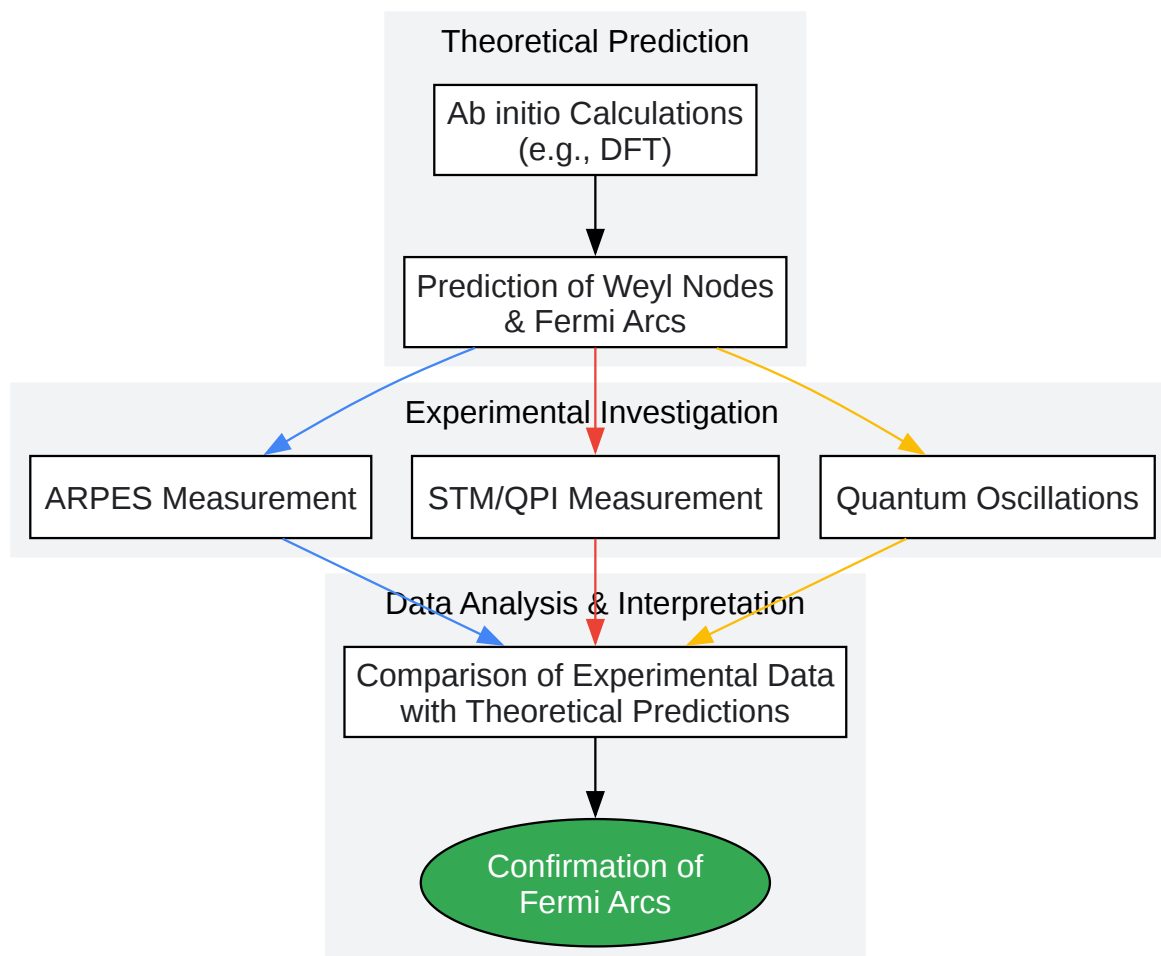
- **Sample Preparation:** High-quality single crystals of the material (e.g., NbP) are grown, often by chemical vapor transport[3].
- **Cleaving:** The crystals are cleaved in-situ under ultra-high vacuum (UHV) conditions to expose a clean, atomically flat surface. This is crucial to avoid surface contamination that would obscure the intrinsic electronic states.
- **Photoemission:** The sample is illuminated with a highly monochromatic and focused beam of photons, typically from a synchrotron light source. The photon energy is tunable, which allows for probing different depths and momentum spaces[18][19].
- **Electron Analysis:** The photoemitted electrons are collected by a hemispherical electron analyzer (e.g., VG-Scienta SES2002) which measures their kinetic energy and emission angle[3].
- **Data Acquisition:** The energy and angular resolutions are set to high values (e.g., 10-30 meV and 0.2°, respectively) to resolve the fine features of the electronic bands and Fermi surface[3].
- **Data Analysis:** The collected data is used to construct energy-momentum dispersion maps and constant energy contours (Fermi surface maps). These are then compared with theoretical band structure calculations to identify the topological features, such as Fermi arcs.

## Visualizations

### Logical Flow of Experimental Verification

The following diagram illustrates the logical workflow for the experimental verification of Fermi arcs in a Weyl semimetal like NbP.

## Logical Workflow for Fermi Arc Verification

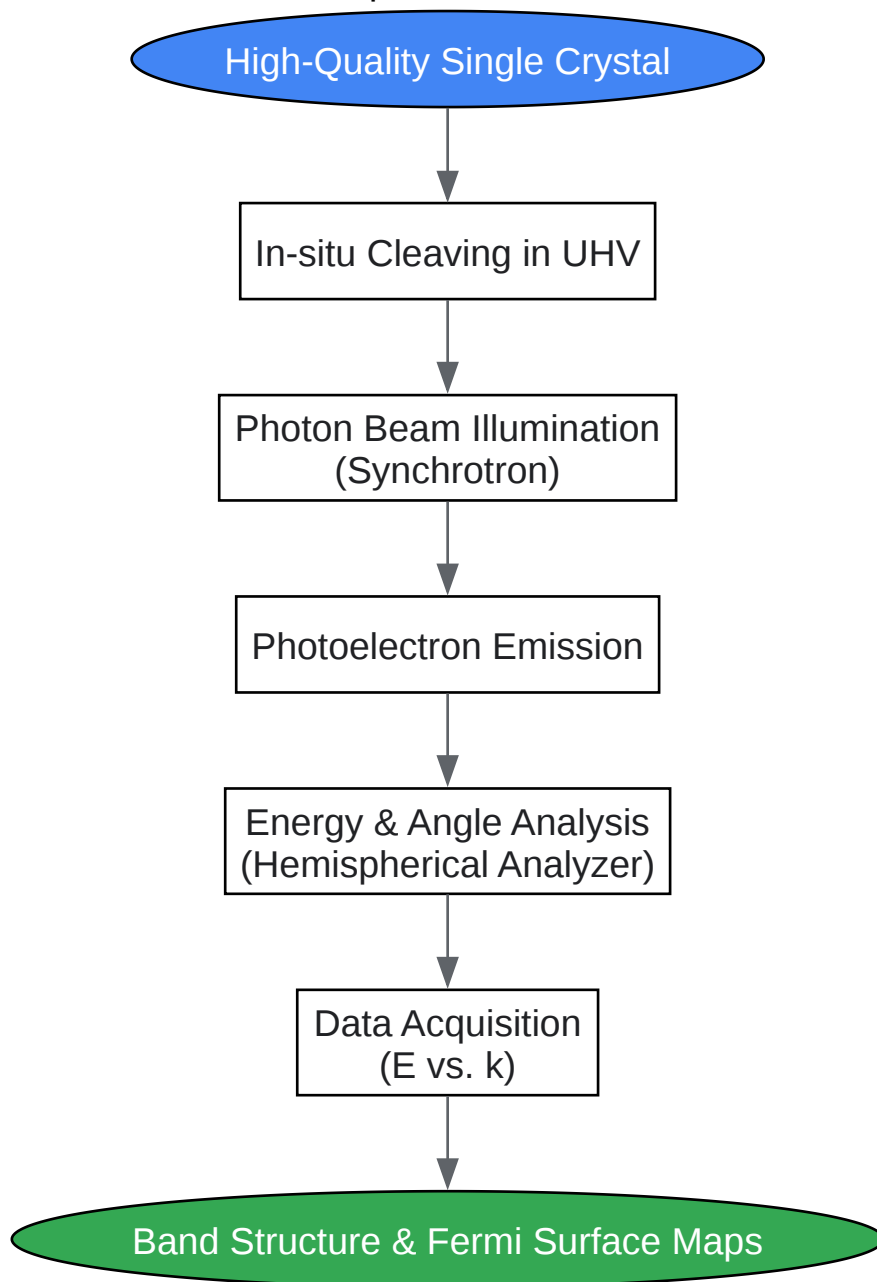
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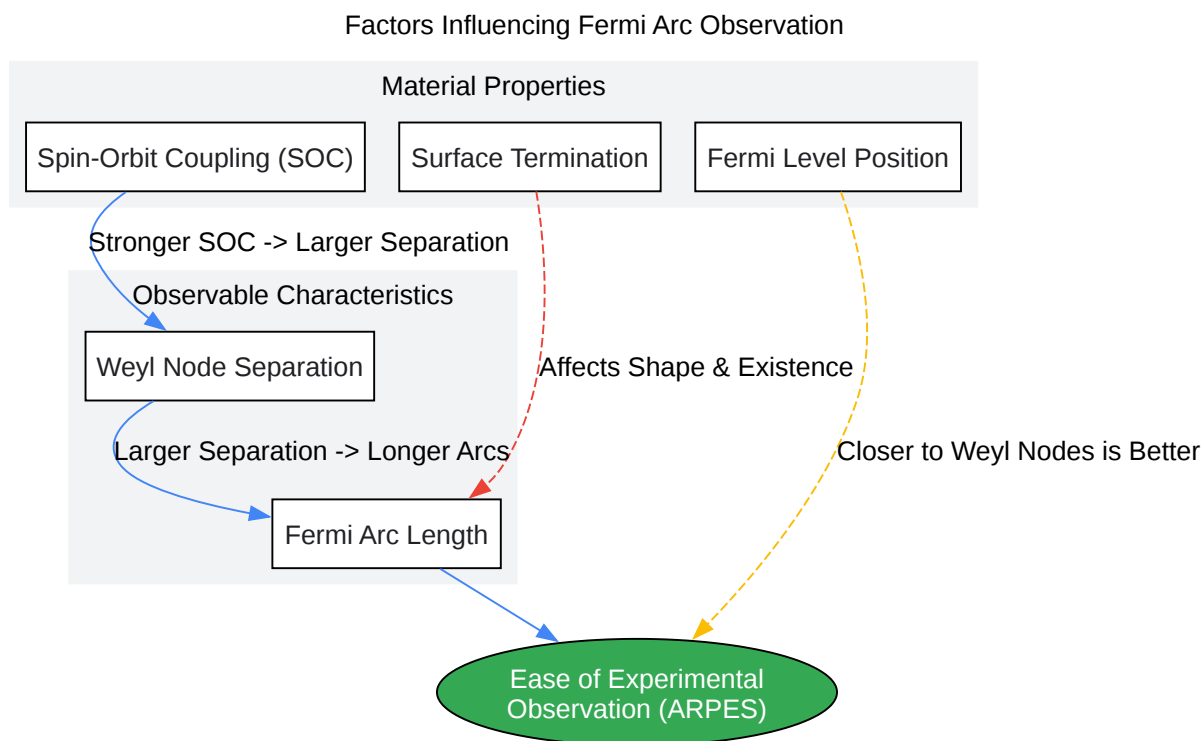
Caption: Logical workflow for Fermi arc verification.

## Experimental Workflow for ARPES

The diagram below outlines the key steps in an ARPES experiment designed to observe Fermi arcs.

## ARPES Experimental Workflow





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